

# Essential Safety and Operational Guide for Handling AF430 NHS Ester

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## Compound of Interest

Compound Name: AF430 NHS ester

Cat. No.: B12378377

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For researchers, scientists, and drug development professionals utilizing **AF430 NHS ester**, a comprehensive understanding of safety protocols and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this fluorescent dye in the laboratory.

## Physicochemical and Spectral Properties

**AF430 NHS ester** is a yellow, hydrophilic fluorescent dye commonly used for labeling primary and secondary amines in biomolecules such as proteins and oligonucleotides.<sup>[1][2][3][4]</sup> Its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>32</sub> H <sub>42</sub> F <sub>3</sub> N <sub>3</sub> O <sub>9</sub> S	[3]
Molecular Weight	701.75 g/mol	[1]
CAS Number	467233-94-9	[1][3]
Appearance	Yellow powder	[1]
Excitation Maximum (λ <sub>ex</sub> )	430 nm	[1][3]
Emission Maximum (λ <sub>em</sub> )	542 nm	[1][3]
Solubility	Good in water, DMF, and DMSO	[1][2]

## Personal Protective Equipment (PPE)

Due to the potential hazards associated with NHS esters and fluorescent dyes, appropriate personal protective equipment must be worn at all times.

PPE Category	Item	Specification
Hand Protection	Gloves	Chemical-resistant nitrile gloves. Double gloving is recommended.
Eye Protection	Safety Goggles	Chemical splash goggles are required.
Body Protection	Lab Coat	A long-sleeved laboratory coat.
Respiratory Protection	Not generally required	Use in a well-ventilated area or a fume hood to avoid inhalation of the powder.

## Storage and Handling

Proper storage and handling are crucial to maintain the integrity of **AF430 NHS ester** and ensure laboratory safety.

Aspect	Procedure	Reference
Storage of Solid	Store at -20°C in the dark. Keep desiccated.	<a href="#">[1]</a> <a href="#">[2]</a>
Storage of Solution	Prepare stock solutions in anhydrous DMSO or DMF. Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.	
Handling	Allow the vial to warm to room temperature before opening to prevent moisture condensation. Handle in a well-ventilated area or fume hood. Avoid creating dust.	
Transportation	Can be transported at room temperature for up to 3 weeks.	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol: Protein Labeling

This protocol provides a general procedure for labeling proteins with **AF430 NHS ester**. Optimization may be required for specific proteins.

Materials:

- **AF430 NHS ester**
- Protein of interest in an amine-free buffer (e.g., PBS)
- Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF)
- Labeling buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3-8.5)
- Purification column (e.g., gel filtration or dialysis cassette)

Procedure:

- Prepare Protein Solution: Ensure the protein solution is at an appropriate concentration (typically 1-10 mg/mL) in an amine-free buffer.
- Prepare **AF430 NHS Ester** Stock Solution: Immediately before use, dissolve the required amount of **AF430 NHS ester** in anhydrous DMSO or DMF to create a 10 mg/mL stock solution.
- Labeling Reaction:
  - Add the labeling buffer to the protein solution to adjust the pH to 8.3-8.5.
  - Slowly add the desired molar excess of the **AF430 NHS ester** stock solution to the protein solution while gently vortexing.
  - Incubate the reaction for 1 hour at room temperature in the dark.
- Purification:
  - Remove the unreacted dye and byproducts by passing the reaction mixture through a gel filtration column or by dialysis against an appropriate buffer.
  - Collect the labeled protein fractions.
- Storage: Store the labeled protein at 4°C for short-term use or at -20°C for long-term storage. Protect from light.

## Disposal Plan

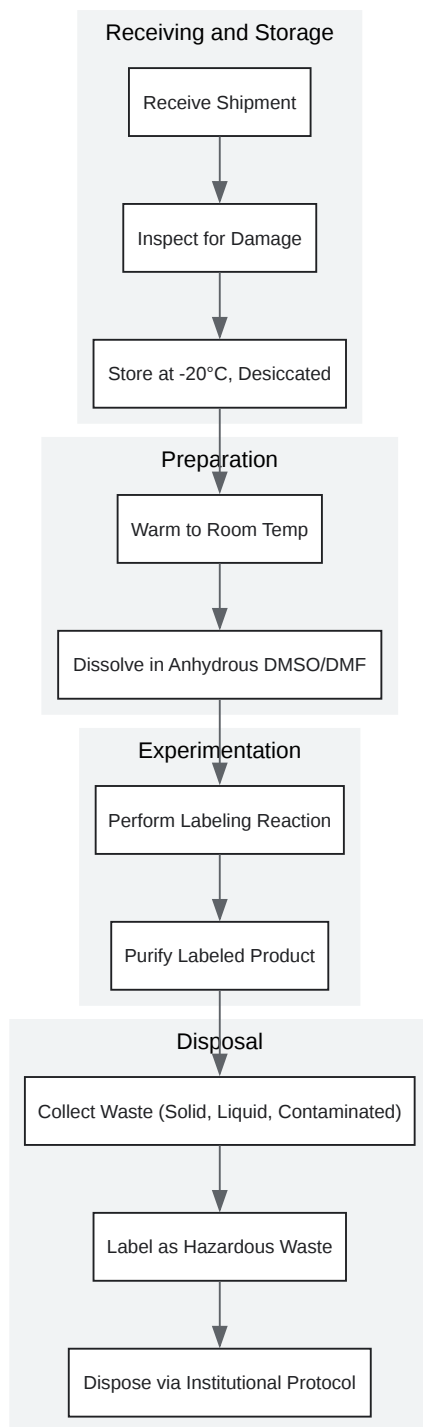
All waste generated from the handling and use of **AF430 NHS ester** must be disposed of as hazardous chemical waste.

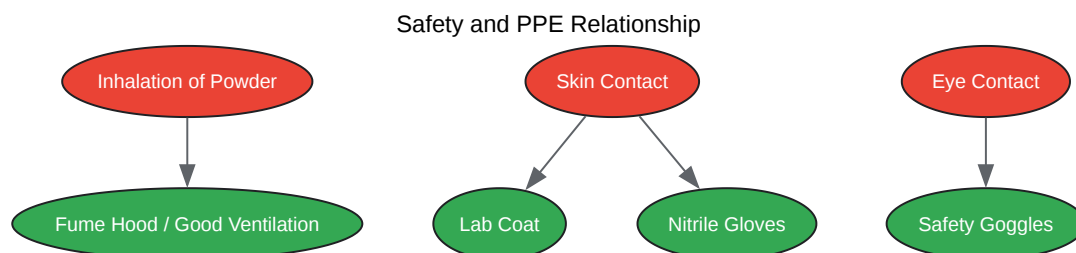
Waste Type	Disposal Procedure
Solid Waste	Unused AF430 NHS ester powder should be disposed of in its original container, placed within a secondary sealed container, and labeled as hazardous chemical waste.
Liquid Waste	All solutions containing AF430 NHS ester (including reaction mixtures and instrument waste) must be collected in a clearly labeled, sealed, and appropriate hazardous waste container. Do not pour down the drain.
Contaminated Materials	All materials that have come into contact with AF430 NHS ester (e.g., pipette tips, gloves, lab coats) should be collected in a designated hazardous waste bag.

## Workflow and Safety Relationships

The following diagrams illustrate the key workflows for handling **AF430 NHS ester**.

## Workflow for Handling AF430 NHS Ester





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## References

- 1. lumiprobe.com [lumiprobe.com]
- 2. lunanano.ca [lunanano.ca]
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